

A Comprehensive Technical Guide to the Physical Properties of 2-Methyl-2-phenylpentanal

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Compound of Interest

Compound Name: 2-Methyl-2-phenylpentanal

Cat. No.: B15269231

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **2-Methyl-2-phenylpentanal**, an organic aldehyde. Due to a scarcity of publicly available experimental data for this specific compound, this document combines computational predictions with established experimental protocols for determining the key physical characteristics of liquid aldehydes.

Core Physical Properties

Quantitative data for **2-Methyl-2-phenylpentanal** is primarily based on computational models. The following table summarizes the available information.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ O	PubChem[1]
Molecular Weight	176.25 g/mol	PubChem[1]
CAS Number	858786-09-1	PubChem[1]
Boiling Point	No data available	
Melting Point	No data available	
Density	No data available	
Refractive Index	No data available	

Experimental Protocols for Physical Property Determination

In the absence of specific experimental data for **2-Methyl-2-phenylpentanal**, the following are detailed, generalized methodologies for determining the primary physical properties of liquid aldehydes. These protocols are standard in organic chemistry laboratories.[2]

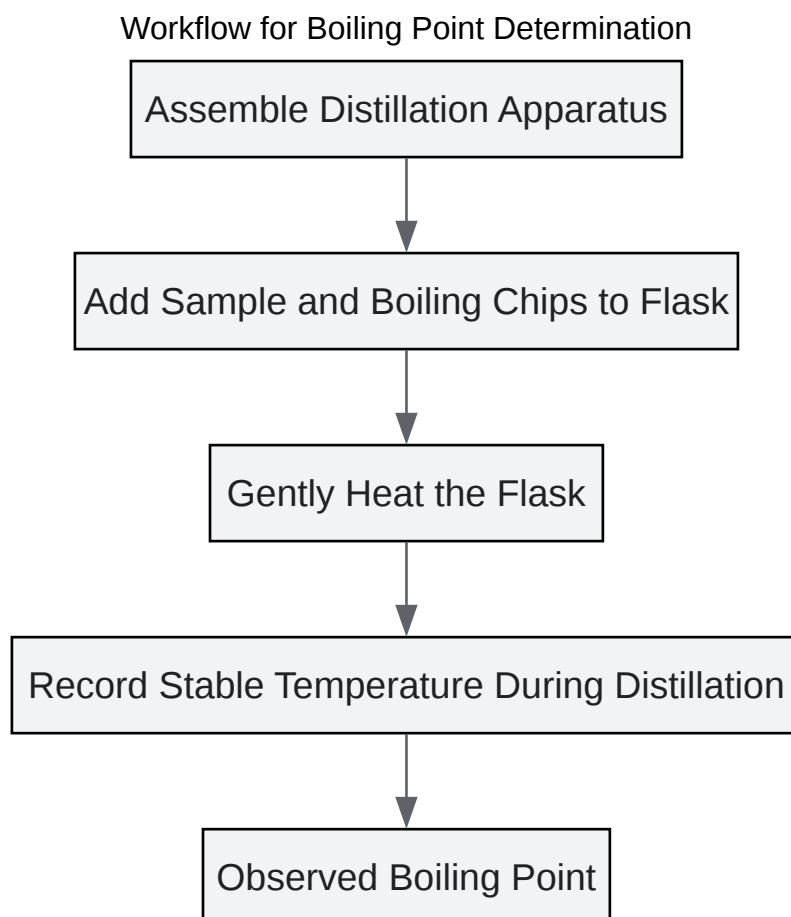
Determination of Boiling Point by Simple Distillation

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. Simple distillation is a common method for determining the boiling point of a pure liquid.[2]

Methodology:

- **Apparatus Setup:** Assemble a simple distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer adapter, a condenser, a receiving flask, and a heat source (e.g., heating mantle).
- **Sample Preparation:** Place a sample of **2-Methyl-2-phenylpentanal** into the round-bottom flask, along with a few boiling chips to ensure smooth boiling.
- **Heating:** Begin to gently heat the flask.

- **Temperature Reading:** The temperature will rise and then stabilize as the liquid begins to boil and its vapor condenses. The constant temperature observed on the thermometer during the collection of the distillate is the boiling point of the liquid.



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Caption: Workflow for Boiling Point Determination.

Determination of Density

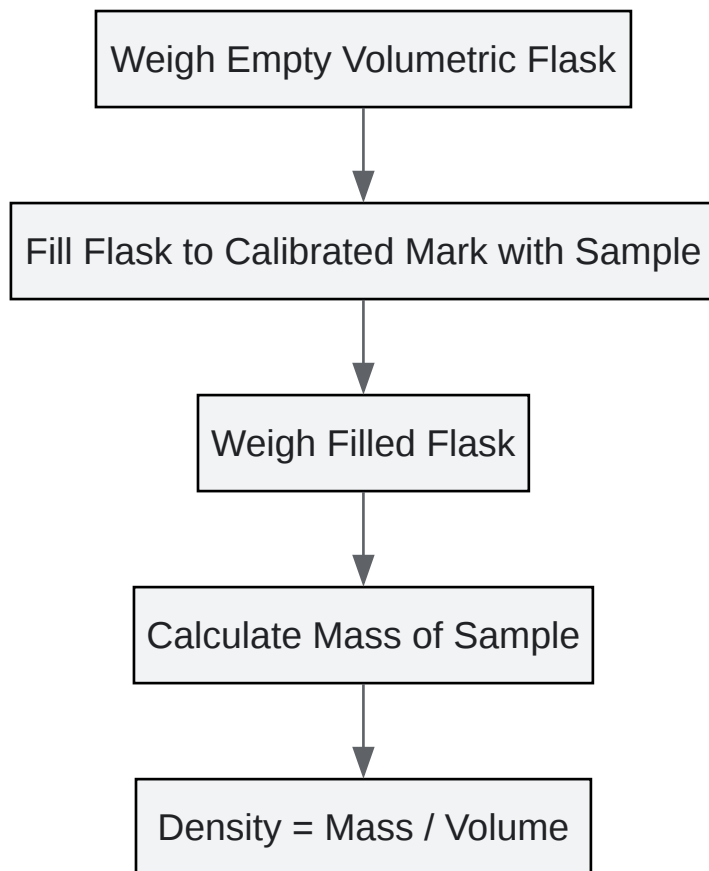
The density of a substance is its mass per unit volume. For a liquid, this can be determined by measuring the mass of a known volume.

Methodology:

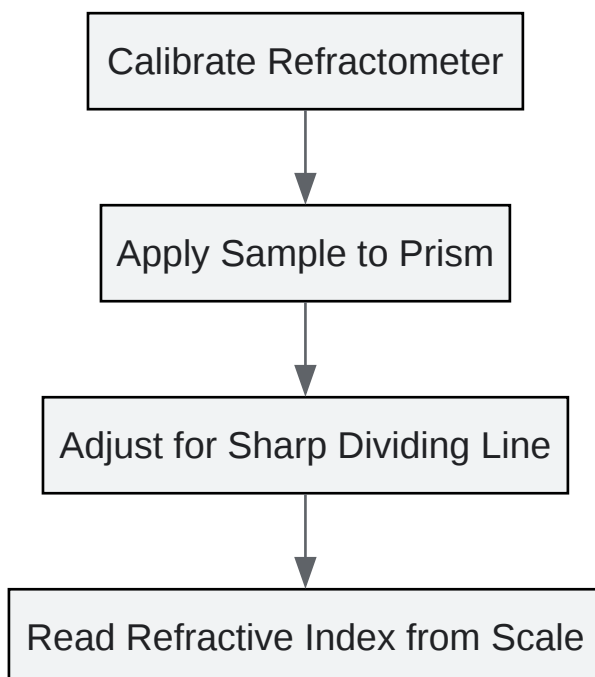
- **Mass of Empty Container:** Accurately weigh a clean, dry volumetric flask or pycnometer.

- Volume of Sample: Fill the container to a calibrated mark with **2-Methyl-2-phenylpentanal**.
- Mass of Filled Container: Weigh the container with the sample.
- Calculation: The density is calculated by dividing the mass of the sample (mass of filled container minus mass of empty container) by the known volume.

Workflow for Density Measurement



Logical Steps for Refractive Index Measurement



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References

- 1. 2-Methyl-2-phenylpentanal | C₁₂H₁₆O | CID 53820947 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chem.libretexts.org [chem.libretexts.org]
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